

Technical Monograph: Chemical Identity and Applications of Acid Fast Violet BG

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Compound of Interest

Compound Name: C.I. Acid Blue 34, sodium salt

CAS No.: 6460-05-5

Cat. No.: B1623567

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CAS Registry Number: 6460-05-5 Colour Index (C.I.): 42561 (Acid Blue 34)[1][2]

Executive Summary

Acid Fast Violet BG is a synthetic triarylmethane dye, chemically designated as Acid Blue 34 (C.I. 42561).[1] Despite its trade name containing "Violet" and "Acid Fast," it is distinct from the "Crystal Violet" used in Gram staining or the carbol-fuchsin used in Ziehl-Neelsen acid-fast protocols.[1]

In modern research and drug development, Acid Fast Violet BG is utilized primarily for its anionic binding properties to proteins and its specialized role as a spectral sensitizer in holographic recording materials (dichromated gelatin).[1] This guide clarifies its identity, distinguishes it from common homonyms (e.g., Acid Violet 17), and outlines its technical utility in histopathology and optical engineering.[1]

Part 1: Chemical Identity & Nomenclature

The nomenclature of Acid Fast Violet BG is historically complex, often leading to confusion with other violet dyes. The definitive identifier is the CAS Number 6460-05-5.[1][2]

Core Identification Data

Parameter	Specification
Common Name	Acid Fast Violet BG
Colour Index Name	Acid Blue 34
C.I.[1][2][3][4][5][6][7][8][9] Number	42561
CAS Registry Number	6460-05-5
Chemical Class	Triarylmethane (Triphenylmethane)
Ionic Character	Anionic (Acid Dye)
Molecular Formula	C ₃₁ H ₃₂ N ₃ NaO ₆ S ₂ (Sodium salt)
Molecular Weight	~629.72 g/mol

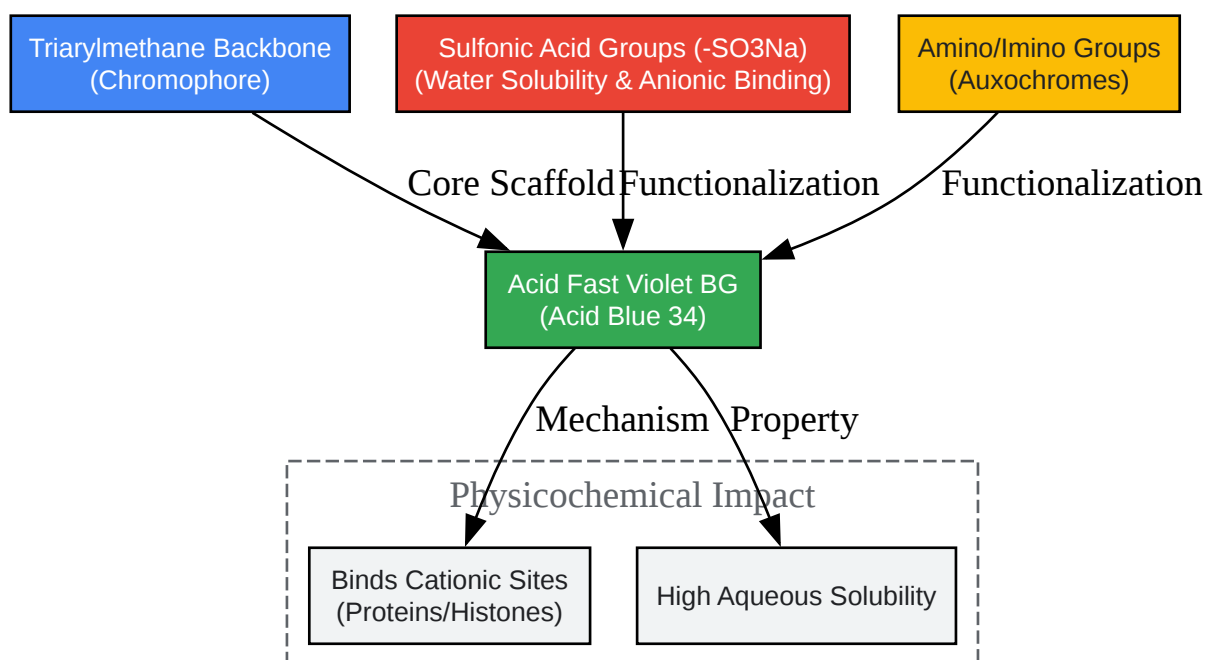
Structural Classification & Synonyms

Critical Insight: The trade name "Acid Violet 4BN" is frequently applied to two different dyes: Acid Fast Violet BG (Acid Blue 34) and Acid Violet 17 (Coomassie Violet).[1][4] Researchers must verify the CAS number to ensure experimental reproducibility.[1]

- Verified Synonyms: Acid Blue 34, Erio Cyanine A, Blue GOV.[1]
- Conflicting Synonyms (Verify CAS): Acid Violet 4BN (often refers to C.I. 42650).[1]

Chemical Structure Visualization

The following diagram illustrates the hierarchical classification and functional groups responsible for the dye's solubility and binding affinity.



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Figure 1: Structural components of Acid Fast Violet BG.[1] The sulfonic acid moieties confer anionic character, enabling electrostatic interaction with protonated amino groups in proteins.

Part 2: Physicochemical Properties

Understanding the physical behavior of Acid Fast Violet BG is essential for protocol optimization, particularly in aqueous buffers.[1]

- Appearance: Dark blue-violet powder.[1]
- Solubility:
 - Water: Soluble (Blue-violet solution).[1]
 - Ethanol: Slightly soluble.[1]
- pH Sensitivity: As an acid dye, its binding capacity is pH-dependent.[1] Lower pH environments (pH < 4.[1]) protonate protein side chains (Lys, Arg, His), enhancing the electrostatic attraction to the anionic dye.[1]

- Spectral Characteristics:
 - Absorption Max (λ_{max}): ~590–600 nm (in water).[1]
 - Fluorescence: Generally non-fluorescent in standard aqueous solution, though triarylmethanes can exhibit weak fluorescence in viscous matrices.[1]

Part 3: Applications in Research & Development

Biological Staining (Supravital & Histology)

While not a primary stain for Mycobacterium (unlike Carbol Fuchsin), Acid Fast Violet BG is utilized in supravital staining and protein visualization.[1]

- Mechanism: The dye functions as a "protein stain" by forming salt bridges between its sulfonate groups and the cationic ammonium groups of proteins.
- Urinalysis (Supravital): It has been cited in patent literature as a component of supravital stains for urine sediment, enhancing the visibility of hyaline casts and epithelial cells without killing them immediately.[1]
- Differentiation: It can be used to differentiate basic tissue components (cytoplasm, collagen) when used in conjunction with nuclear stains.[1]

Optical Engineering: Holographic Sensitization

A niche but high-value application of Acid Fast Violet BG is in the field of Dichromated Gelatin (DCG) holography.[1][10]

- Role: Spectral Sensitizer.[1][9][10][11]
- Function: Standard DCG is sensitive only to UV/Blue light.[1] The addition of Acid Fast Violet BG extends sensitivity into the red region (He-Ne laser, ~633 nm) via photoreduction of the dichromate ion.[1]
- Relevance: Critical for manufacturing high-efficiency Holographic Optical Elements (HOEs). [1]

Part 4: Technical Protocols

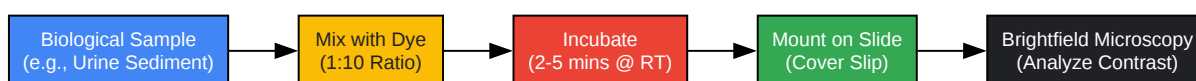
Protocol A: Preparation of Stock Solution (1% w/v)

Purpose: Standard stock for histological or protein staining applications.[1]

- Weighing: Accurately weigh 1.0 g of Acid Fast Violet BG (CAS 6460-05-5).
- Dissolution: Add to 80 mL of deionized water (Type I).
- Heating (Optional): If dissolution is slow, heat gently to 40°C with magnetic stirring. Do not boil.
- Adjustment: Add 1.0 mL of Glacial Acetic Acid (to enhance stability and protein affinity).
- Volume: Dilute to a final volume of 100 mL with deionized water.
- Filtration: Filter through a 0.45 µm PES filter to remove particulates.
- Storage: Store in amber glass at room temperature. Stability: ~6 months.

Protocol B: Supravital Staining Workflow (General)

Purpose: Rapid visualization of cellular morphology in fluid suspensions.[1]



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Figure 2: Workflow for supravital staining using Acid Fast Violet BG.

Step-by-Step:

- Centrifuge the biological fluid (e.g., urine) at 400 x g for 5 minutes.
- Decant supernatant, leaving ~50 µL of sediment.[1]
- Add 5 µL of Acid Fast Violet BG Stock Solution (Protocol A).

- Resuspend gently by pipetting.[1]
- Incubate for 3 minutes at room temperature.
- Transfer 10 μ L to a glass slide, cover, and observe immediately.
 - Result: Cytoplasm and proteinaceous casts appear violet/blue; nuclei remain unstained or pale (unless a nuclear counterstain is added).[1]

Part 5: Quality Control & Validation

To ensure data integrity, the dye identity must be validated before critical experiments.[1]

Test	Acceptance Criteria	Method
Visual Inspection	Homogeneous blue-violet powder	Visual
Solubility	Clear blue solution in water (1 mg/mL)	USP <641>
Lambda Max (λ_{max})	595 \pm 5 nm (in water)	UV-Vis Spectrophotometry
TLC Fingerprint	Single dominant spot (Rf matches standard)	Silica Gel 60, n-Butanol:Ethanol:Water

References

- U.S. Environmental Protection Agency. (n.d.).[1] Toxic Substances Control Act (TSCA) Chemical Substance Inventory. Retrieved from [[Link](#)][1]
- Colour Index International. (n.d.).[1] C.I.[1][3][4][5][6] Acid Blue 34 (42561).[1][2] Society of Dyers and Colourists.[1]
- Graube, A. (1974).[1] Holographic recording materials: Dye sensitized dichromated gelatin. [1] Optical Society of America.[1][10] (Pioneering work on Acid Fast Violet BG in holography). [1][10]

- PubChem. (n.d.).^[1] Compound Summary: Acid Blue 34 (CAS 6460-05-5).^{[1][2]} National Library of Medicine.^[1] Retrieved from [\[Link\]](#)
- Toyobo Co., Ltd. (2023).^{[1][8]} Supravital staining solution for urine sediment examination. European Patent EP 4160208 A1.^[1] Retrieved from [\[Link\]](#)

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Sources

- 1. Acid violet 17 (Technical Grade) | CymitQuimica [\[cymitquimica.com\]](https://cymitquimica.com)
- 2. industrialchemistry.org [\[industrialchemistry.org\]](https://industrialchemistry.org)
- 3. Acid Violet 17 | 4129-84-4 [\[chemicalbook.com\]](https://chemicalbook.com)
- 4. CAS 4129-84-4: Acid Violet 17 | CymitQuimica [\[cymitquimica.com\]](https://cymitquimica.com)
- 5. Document Display (PURL) | NSCEP | US EPA [\[nepis.epa.gov\]](https://nepis.epa.gov)
- 6. usitc.gov [\[usitc.gov\]](https://usitc.gov)
- 7. JP6874888B1 - Staining solution for urine sediment - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 8. data.epo.org [\[data.epo.org\]](https://data.epo.org)
- 9. scribd.com [\[scribd.com\]](https://scribd.com)
- 10. Hologram formation with red light in methylene blue sensitized dichromated gelatin [\[opg.optica.org\]](https://opg.optica.org)
- 11. researchgate.net [\[researchgate.net\]](https://researchgate.net)
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